

Technical Support Center: SRA880 Quality Control and Purity Testing

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1681101

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This technical support center provides guidance and answers to frequently asked questions regarding the quality control and purity testing of **SRA880**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **SRA880**?

For long-term stability, **SRA880** powder should be stored at -20°C. For short-term use, stock solutions can be stored at 4°C for up to two weeks. Avoid repeated freeze-thaw cycles.

Q2: How can I confirm the identity of **SRA880**?

The identity of **SRA880** can be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The resulting spectra should be compared with a reference standard.

Q3: What are the common impurities observed in **SRA880** preparations?

Common impurities may include residual solvents from the synthesis process, starting materials, or by-products of the reaction. The presence and identity of these impurities can be determined by High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Unexpected experimental results	Impure SRA880	Verify the purity of your SRA880 sample using HPLC. Refer to the Purity Testing protocol below.
Degradation of SRA880	Check the storage conditions and age of the compound. If degradation is suspected, use a fresh batch of SRA880.	
Poor solubility	Incorrect solvent	SRA880 is soluble in DMSO and ethanol. Ensure you are using an appropriate solvent for your experimental needs.
Low-quality solvent	Use high-purity, anhydrous solvents to prepare your SRA880 solutions.	
Inconsistent biological activity	Inaccurate concentration	Confirm the concentration of your SRA880 stock solution using a spectrophotometer and a standard curve.

Experimental Protocols

Purity Testing by High-Performance Liquid Chromatography (HPLC)

This protocol outlines the methodology for determining the purity of an **SRA880** sample.

Materials:

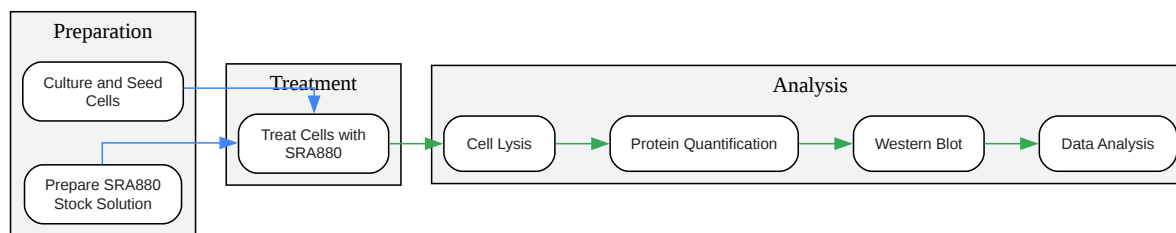
- **SRA880** sample
- HPLC-grade acetonitrile

- HPLC-grade water
- Formic acid
- C18 reverse-phase HPLC column

Procedure:

- Prepare the mobile phase:
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
- Prepare a 1 mg/mL solution of **SRA880** in DMSO.
- Set up the HPLC system with a C18 column.
- Equilibrate the column with 95% Mobile Phase A and 5% Mobile Phase B.
- Inject 10 µL of the **SRA880** sample.
- Run a gradient from 5% to 95% Mobile Phase B over 30 minutes.
- Monitor the elution profile at 280 nm.
- Calculate the purity by integrating the area of the **SRA880** peak relative to the total peak area.

SRA880 Workflow for Cell-Based Assays

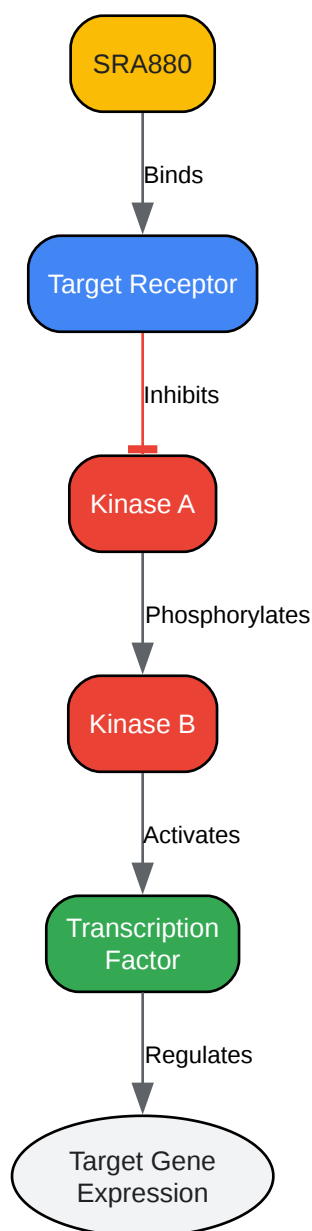


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Caption: General workflow for **SRA880** in cell-based experiments.

Signaling Pathway

Hypothetical **SRA880** Mechanism of Action



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Caption: Postulated signaling pathway for **SRA880**'s mechanism.

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